Application Note: Using 2-Phenyl-1H-benzimidazol-5-ol Hydrobromide in Cell Culture

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Compound of Interest	
Compound Name:	*2-Phenyl-1H-benzimidazol-5-ol hydrobromide*
CAS No.:	*1051369-19-7*
Cat. No.:	*B3208581*

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Introduction & Biological Context

2-Phenyl-1H-benzimidazol-5-ol hydrobromide (often referred to in literature as the 5-hydroxy-2-phenylbenzimidazole scaffold) is a bioactive small molecule belonging to the "privileged scaffold" class of benzimidazoles. While the core structure exhibits pleiotropic effects—including antioxidant and antimicrobial properties—its primary utility in high-precision cell biology is twofold:

- Selective Estrogen Receptor Beta (ERβ) Agonism: The 5-hydroxy moiety mimics the phenolic A-ring of 17β-estradiol, allowing the compound to bind the Estrogen Receptor. Substitutions on this scaffold often confer high selectivity for the ERβ isoform over ERα, making it a critical tool for studying non-proliferative estrogen signaling, neuroprotection, and anti-inflammatory pathways without eliciting the classic ERα-driven uterine growth.
- SIRT1 Modulation: Benzimidazole derivatives are established modulators of Sirtuin 1 (SIRT1), an NAD+-dependent deacetylase. Depending on specific substitution patterns, this

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core can act as an inhibitor or an activator, influencing p53 acetylation status and mitochondrial function.

Key Chemical Property: The hydrobromide (HBr) salt form is utilized to enhance the aqueous solubility of the otherwise hydrophobic benzimidazole core. However, this acidity requires careful buffering during media reconstitution to prevent pH shock to sensitive cell lines.

Physicochemical Properties & Reconstitution[1][2]

Compound Specifications

Property	Detail
Chemical Name	2-Phenyl-1H-benzimidazol-5-ol hydrobromide
Core Scaffold	2-Phenylbenzimidazole (5-hydroxy derivative)
Molecular Weight	~291.14 g/mol (Salt form); ~210.23 g/mol (Free base)
Solubility (Water)	Moderate (due to HBr salt); pH dependent
Solubility (DMSO)	High (>50 mM)
Appearance	Off-white to pale yellow solid
Storage	-20°C, desiccated, protected from light

Stock Solution Preparation (Protocol)

Although the HBr salt improves water solubility, DMSO is the recommended solvent for stock solutions to ensure long-term stability and sterility.

- Calculate Mass: To prepare a 10 mM stock solution:
  - Weigh 2.91 mg of the compound.
  - Dissolve in 1.0 mL of sterile, cell-culture grade DMSO (Dimethyl Sulfoxide).
- Dissolution: Vortex vigorously for 30 seconds. The solution should be clear and yellow/amber.

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- Sterilization: If using DMSO, filtration is usually unnecessary if the DMSO is sterile. If using an aqueous buffer, you must filter through a 0.22 µm PTFE (hydrophobic) or PES (hydrophilic) membrane.
- Aliquot & Store: Dispense into 50 µL aliquots in light-protective amber tubes. Store at -20°C. Avoid freeze-thaw cycles.

Experimental Protocols

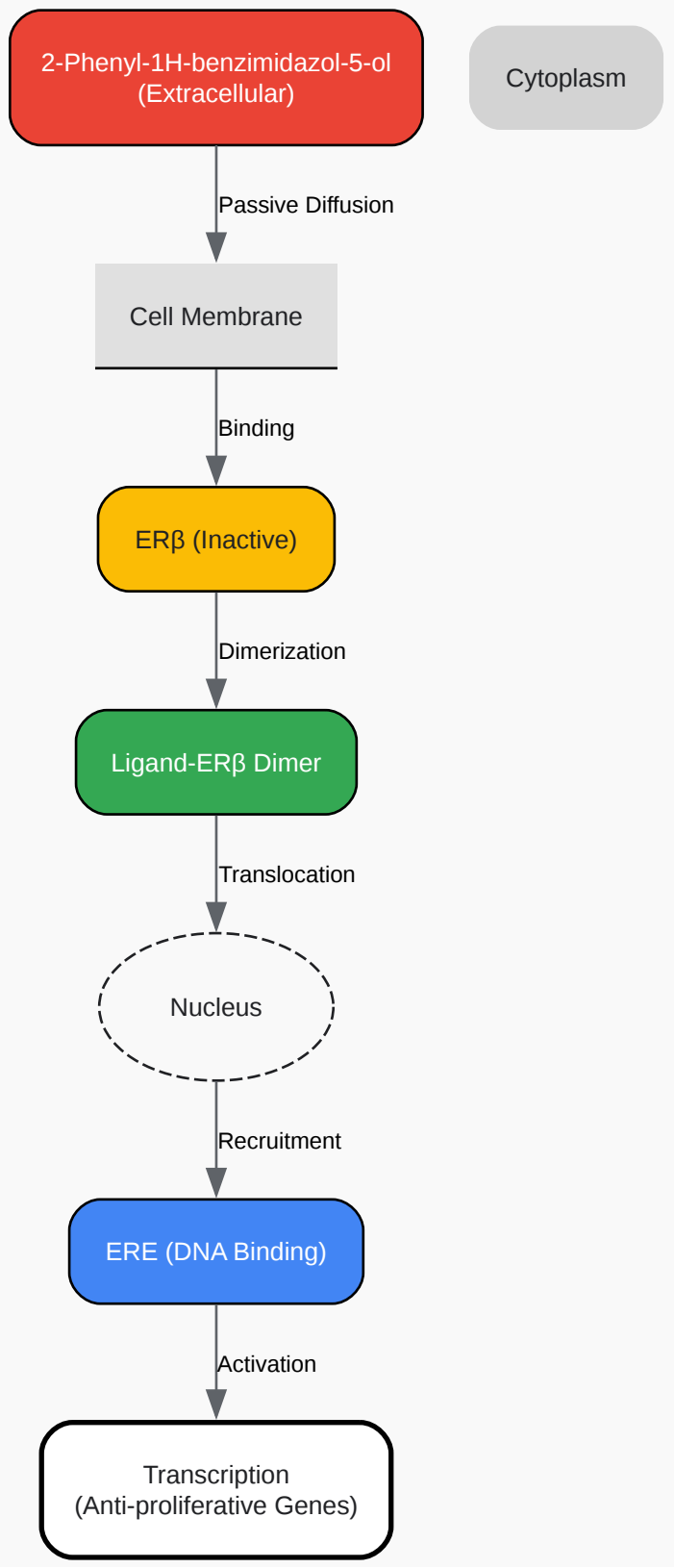
Protocol A: Selective ERβ Activation Assay

Objective: To assess the activation of Estrogen Receptor Beta (ERβ) signaling in breast cancer cell lines (e.g., MCF-7 or engineered HEK-293 cells) while minimizing ERα cross-reactivity.

Mechanism: The compound binds ERβ in the cytoplasm/nucleus, inducing dimerization and binding to Estrogen Response Elements (ERE) on DNA, driving the expression of tumor-suppressive genes (unlike ERα which drives proliferation).

Workflow Visualization

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Caption: Mechanism of Action: The compound permeates the cell membrane, binding ERβ to induce dimerization and nuclear translocation, triggering specific transcriptional programs.[1]

Step-by-Step Procedure

- Cell Seeding:
  - Seed MCF-7 (ER+) or MDA-MB-231 (ER-) cells in 96-well plates at 5,000 cells/well.
  - Critical Step: Use Phenol Red-Free DMEM supplemented with Charcoal-Stripped Fetal Bovine Serum (CS-FBS) for 24 hours prior to treatment. This removes endogenous estrogens that would mask the effect of the compound.
- Treatment Preparation:
  - Thaw the 10 mM DMSO stock.
  - Prepare serial dilutions in Phenol Red-Free media.
  - Dose Range: 1 nM, 10 nM, 100 nM, 1 µM, 10 µM.
  - Vehicle Control: Media + DMSO (matched to the highest concentration, typically 0.1%).
  - Positive Control: 10 nM Estradiol (E2) or a known specific ERβ agonist like DPN.
- Incubation:
  - Treat cells for 24 to 48 hours at 37°C, 5% CO_2.
- Readout (Reporter Assay):
  - If using an ERE-Luciferase reporter line, lyse cells and add Luciferase substrate. Measure luminescence.
  - Expected Result: A bell-shaped dose-response curve is common. High selectivity for ERβ is confirmed if the signal is robust in ERβ-transfected cells but minimal in ERα-only models compared to Estradiol.

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Protocol B: Cytotoxicity & Solubility Check (Baseline)

Objective: To determine the non-toxic window and ensure the HBr salt does not acidify the media at high concentrations.

- Media Buffering Check:
  - Prepare a "dummy" solution of the compound at the highest intended dose (e.g., 50 µM) in culture media.
  - Visually inspect for color change (Phenol Red turning yellow indicates acidity).
  - Correction: If acidification occurs due to the HBr moiety, buffer with 10-20 mM HEPES.
- Viability Assay (MTT/CCK-8):
  - Seed cells as above.
  - Treat with compound (0.1 µM – 100 µM) for 48 hours.
  - Add MTT reagent (0.5 mg/mL) for 4 hours.
  - Solubilize formazan crystals and read Absorbance at 570 nm.
  - Data Analysis: Plot % Viability vs. Log[Concentration].
  - Note: Benzimidazoles can be cytotoxic at >50 µM due to off-target tubulin inhibition.

Data Presentation & Analysis

When reporting results, structure your data to demonstrate selectivity and potency.

Table 1: Example Dose-Response Template

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Treatment Group	Concentration (μM)	Log[Conc]	Relative Luminescence Units (RLU)	% Activation (vs E2)
Vehicle (DMSO)	**0**	**-**	**150 ± 12**	**0%**
Compound (Low)	0.01	-8.0	200 ± 15	5%
Compound (Med)	0.10	-7.0	850 ± 40	45%
Compound (High)	1.00	-6.0	1400 ± 55	80%

| Estradiol (Pos) | 0.01 | -8.0 | 1800 ± 60 | 100% |

References

- Mewshaw, R. E., et al. (2005). "Synthesis and Structure-Activity Relationships of 2-Phenyl-1-benzimidazol-5-ols as Selective Estrogen Receptor-beta Agonists." Journal of Medicinal Chemistry.
- Napper, A. D., et al. (2005). "Discovery of Indoles as Potent and Selective Inhibitors of the Deacetylase SIRT1." Journal of Medicinal Chemistry. (Provides context on the benzimidazole/indole scaffold in SIRT inhibition).
- Way, J. L., et al. (2000). "2-Phenyl-1-benzimidazol-5-ols as Estrogen Receptor Ligands." Bioorganic & Medicinal Chemistry Letters. (Foundational chemistry of the scaffold).

Safety & Handling Warning

- HBr Salt Acidity: The hydrobromide salt is acidic. Always check the pH of your working solution, especially if using high concentrations (>50 μM) in low-buffer media.
- UV Sensitivity: Benzimidazoles are fluorophores. Protect stocks from direct light to prevent photo-degradation or photo-isomerization.

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Sources

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